

An In-depth Technical Guide to N-Methylacrylamide (CAS 1187-59-3)

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Compound of Interest

Compound Name: *N*-Methylacrylamide

Cat. No.: B074217

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Methylacrylamide (NMA), identified by CAS number 1187-59-3, is an organic compound with the molecular formula C_4H_7NO . It is a derivative of acrylamide with a methyl group attached to the nitrogen atom. This substitution influences its chemical reactivity, solubility, and interaction with biological systems, making it a compound of interest in polymer science and biomedical research. NMA is a versatile monomer used in the synthesis of polymers such as poly(**N-methylacrylamide**) (PNMA), which has applications in the development of hydrogels for drug delivery and tissue engineering. Its biological activity, particularly its interaction with metabolic pathways, has also been a subject of study. This guide provides a comprehensive overview of the properties, handling, and experimental protocols related to **N-Methylacrylamide**.

Physicochemical Properties

N-Methylacrylamide is typically a colorless to light yellow liquid or a low-melting solid. A summary of its key physicochemical properties is presented in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₄ H ₇ NO	[1]
Molecular Weight	85.10 g/mol	[1]
CAS Number	1187-59-3	[1]
Appearance	Colorless to light yellow liquid/solid	[2]
Melting Point	102-106 °C	[3]
Boiling Point	207.7 °C at 760 mmHg	[3]
Density	0.9872 g/cm ³ at 20 °C	[4]
Flash Point	103.6 °C	[3]
Vapor Pressure	0.222 mmHg at 25°C	[3]
Refractive Index	1.414	[3]
Solubility	Soluble in water and organic solvents	[2]
InChI Key	YPHQUSNPXDGUHL-UHFFFAOYSA-N	[1]
SMILES	CNC(=O)C=C	[1]

Synthesis and Purification

Synthesis Methods

N-Methylacrylamide can be synthesized through several routes, with the most common being the reaction of an acrylic acid derivative with methylamine.

- **Direct Amide Formation:** This method involves the reaction of acrylic acid or its esters with methylamine under controlled conditions to prevent side reactions and ensure high purity.
- **Acid Chloride Method:** A high-yield method that involves reacting acryloyl chloride with methylamine in the presence of a base. This reaction is typically performed under mild

conditions.[1]

- From 2-Cyano-N-methylacetamide: 2-Cyano-N-methylacetamide can be reacted with 4-(benzyloxy)benzaldehyde in the presence of piperidine as a catalyst to yield 3-(4-(benzyloxy)phenyl)-2-cyano-**N-methylacrylamide**. [5]

Example Synthesis Protocol: From Ethyl Cyanoacetate and Methylamine

This protocol describes the synthesis of the precursor 2-cyano-N-methylacetamide.

Materials:

- Ethyl cyanoacetate
- Methylamine solution in water
- Ethyl acetate
- Anhydrous Na_2SO_4

Procedure:

- To an ice-cooled solution of methylamine (75 mmol) in water, add ethyl cyanoacetate (50 mmol) dropwise.
- Stir the solution at room temperature for 3 hours.
- Evaporate most of the solvent under reduced pressure.
- Filter the obtained solid and redissolve it in ethyl acetate (200 mL).
- Dry the solution over anhydrous Na_2SO_4 .
- Evaporate the solvent to yield 2-cyano-N-methylacetamide.[5]

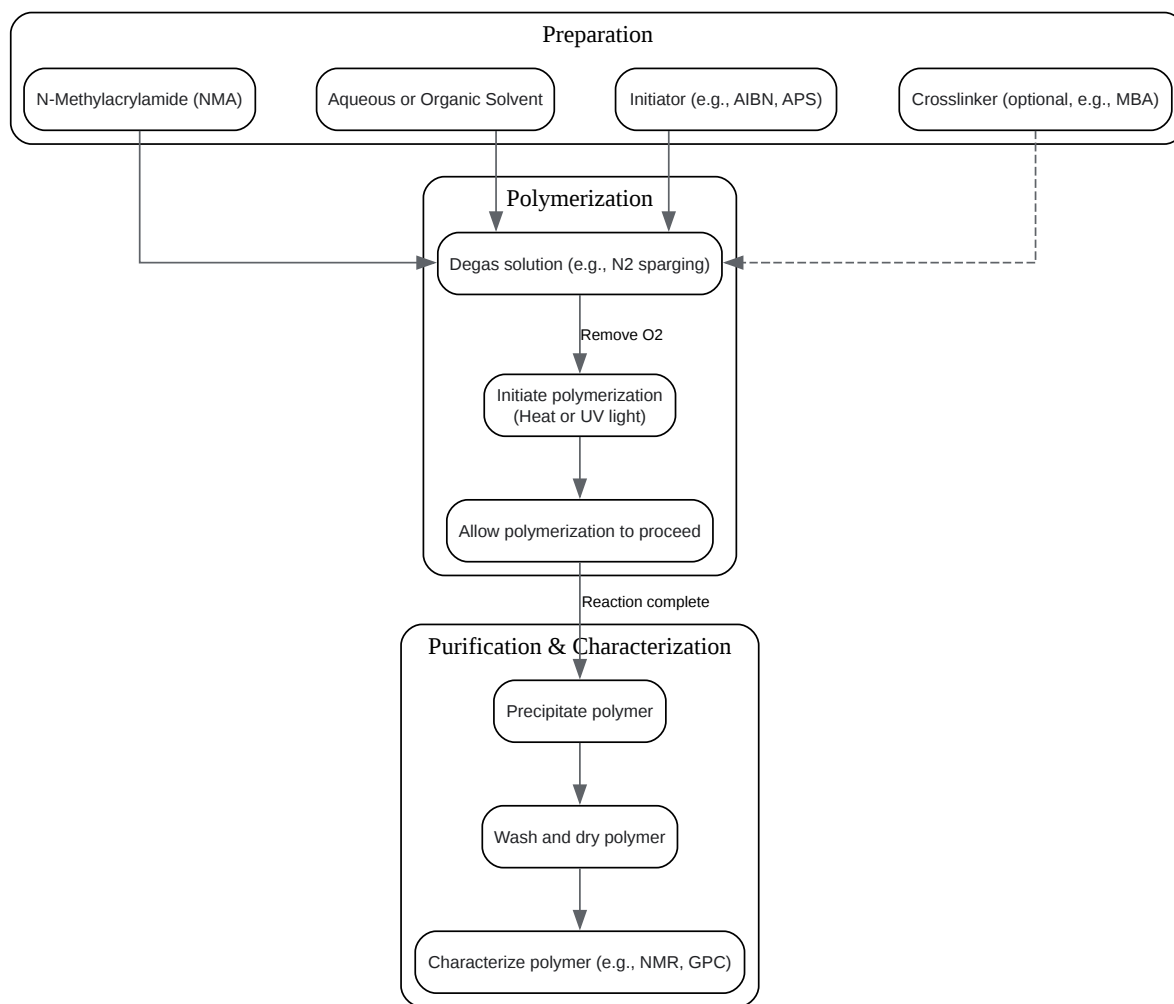
Polymerization

N-Methylacrylamide readily undergoes free-radical polymerization to form poly(**N-methylacrylamide**) (PNMA). This polymer is of interest for its potential applications in hydrogels for biomedical uses.

Free-Radical Polymerization

Free-radical polymerization of NMA is typically initiated by thermal or photochemical decomposition of an initiator to generate free radicals.

Workflow for Free-Radical Polymerization of NMA



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Caption: General workflow for the free-radical polymerization of **N-Methylacrylamide**.

Example Polymerization Protocol: Synthesis of Poly(N-methylacrylamide) Hydrogel

Materials:

- **N-Methylacrylamide** (NMA)
- N,N'-methylenebisacrylamide (MBA) as a crosslinker
- Ammonium persulfate (APS) as an initiator
- Distilled water

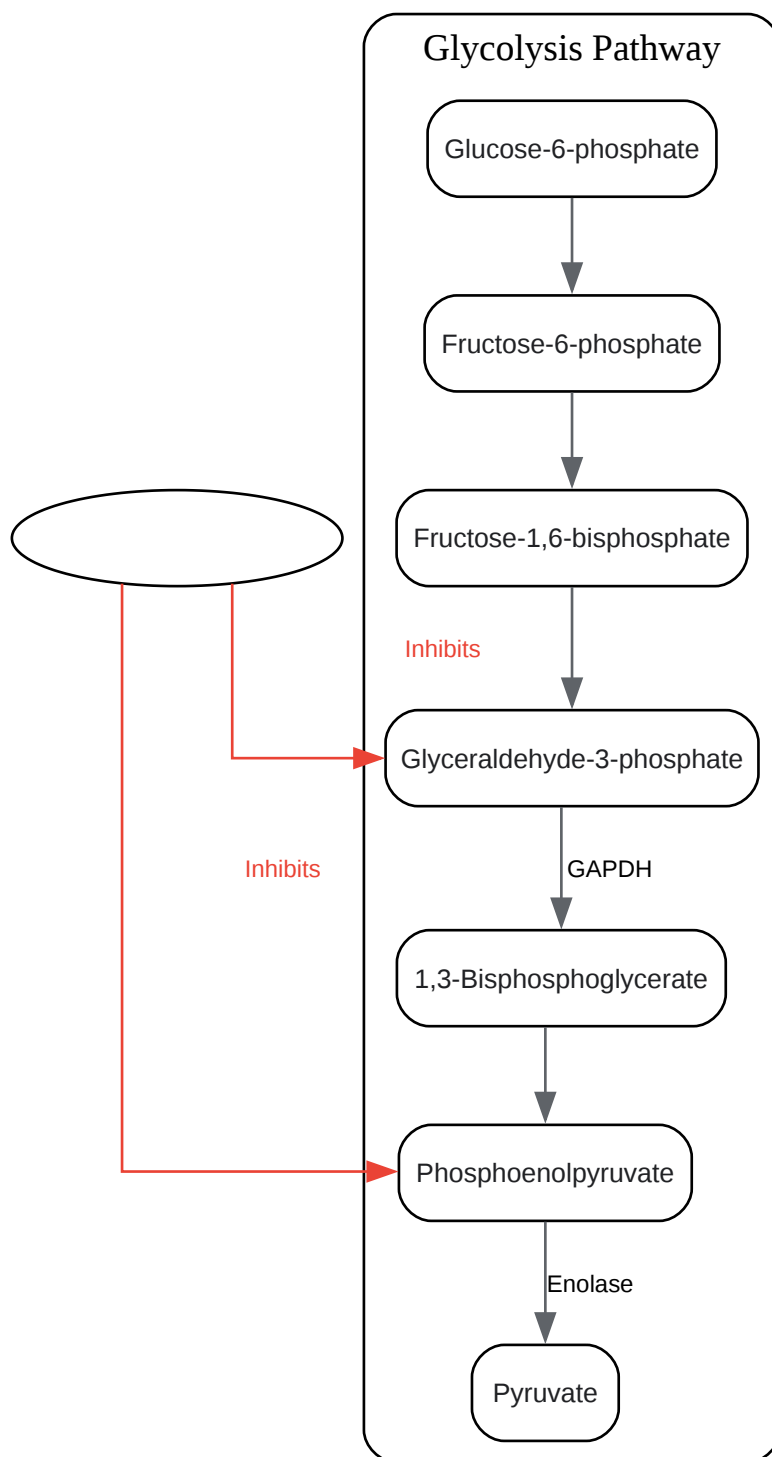
Procedure:

- Prepare an aqueous solution of NMA and MBA at the desired molar ratio.
- Add APS to the monomer solution.
- Stir the mixture under a nitrogen atmosphere for several minutes to remove dissolved oxygen.
- To accelerate the polymerization, a redox activator can be added.
- Continue stirring for approximately 20-30 minutes to complete the polymerization and gelling process.
- Allow the resulting hydrogel to stand to ensure complete gelation.[\[6\]](#)[\[7\]](#)

Biological Activity and Toxicology

Interaction with Metabolic Pathways

N-Methylacrylamide has been shown to affect metabolic pathways, specifically glycolysis, by inhibiting key enzymes.[\[1\]](#) Studies have demonstrated that NMA can reduce the activity of glyceraldehyde-3-phosphate dehydrogenase (GAPDH) and enolase in rat sciatic nerve.[\[1\]](#) This inhibition of glycolytic enzymes suggests that NMA can act as a metabolic regulator or disruptor.[\[1\]](#)

Inhibition of Glycolytic Enzymes by **N-Methylacrylamide**[Click to download full resolution via product page](#)

Caption: **N-Methylacrylamide** inhibits the glycolytic enzymes GAPDH and Enolase.

Protein Adduct Formation and Neurotoxicity

Similar to its parent compound acrylamide, **N-Methylacrylamide** is an electrophilic molecule that can form covalent adducts with nucleophilic residues on proteins, particularly cysteine.[8] This protein alkylation can alter protein structure and function, leading to cellular dysfunction.[1] The formation of adducts with neuronal proteins is a proposed mechanism for the neurotoxicity observed with acrylamide and related compounds.[9][10] This neurotoxicity can manifest as peripheral neuropathy.[1]

Toxicology Profile

N-Methylacrylamide is considered moderately toxic by ingestion and is harmful in contact with skin and if inhaled.[3][11] It can cause skin and eye irritation.[2] When heated to decomposition, it emits toxic fumes of nitrogen oxides (NOx).[11]

Hazard Statement	GHS Classification	Reference(s)
Harmful if swallowed	Acute toxicity, oral (Category 4)	[12]
Harmful in contact with skin	Acute toxicity, dermal (Category 4)	[12]
Causes skin irritation	Skin corrosion/irritation (Category 2)	[12]
Causes serious eye irritation	Serious eye damage/eye irritation (Category 2A)	[12]
Harmful if inhaled	Acute toxicity, inhalation (Category 4)	[12]
May cause respiratory irritation	Specific target organ toxicity - single exposure (Category 3)	[12]

Handling and Safety Precautions

Due to its toxicity, **N-Methylacrylamide** should be handled with appropriate safety precautions in a well-ventilated area, preferably in a chemical fume hood.

Personal Protective Equipment (PPE)

- Eye Protection: Wear tightly fitting safety goggles.
- Hand Protection: Wear chemical-resistant gloves.
- Skin and Body Protection: Wear a lab coat and, if necessary, additional protective clothing to prevent skin contact.

Handling and Storage

- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of vapor or mist.
- Store in a tightly closed container in a dry, cool, and well-ventilated place. Recommended storage temperature is 2-8°C.[13]
- Keep away from heat and sources of ignition.

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen.
- Skin Contact: Immediately wash off with soap and plenty of water.
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.

In all cases of exposure, seek immediate medical attention.

Experimental Protocols

Cytotoxicity Assay (MTT Assay)

This protocol provides a general method for assessing the cytotoxicity of **N-Methylacrylamide** on a cell line.

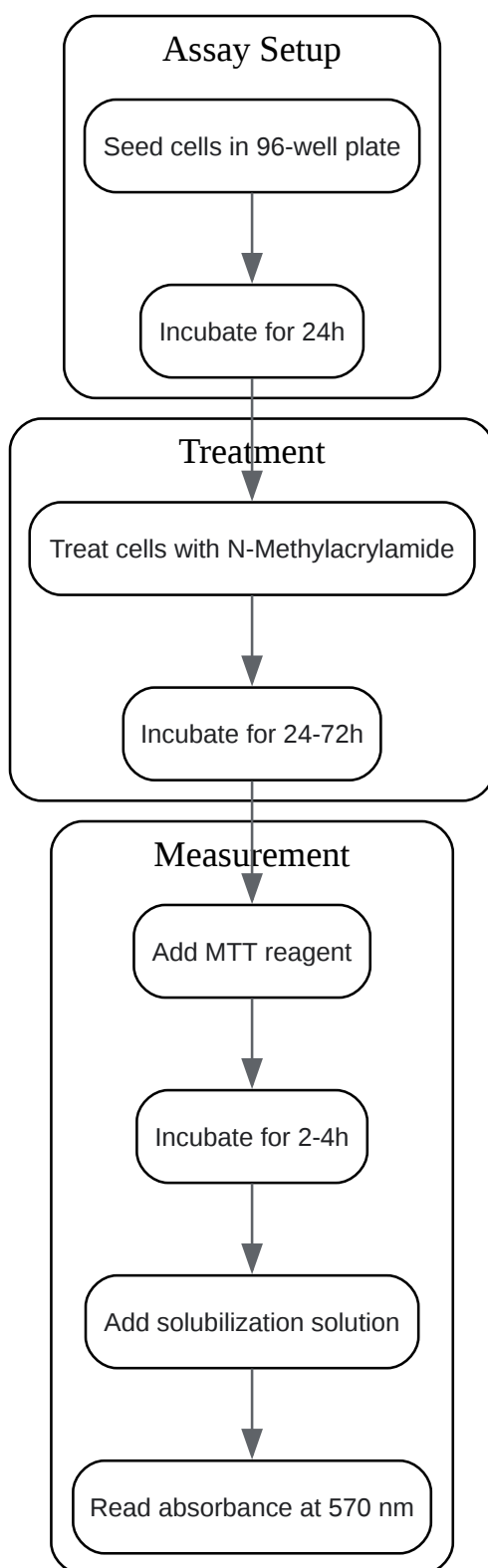
Materials:

- Cell line of interest
- Complete cell culture medium
- **N-Methylacrylamide** stock solution
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Solubilization solution (e.g., DMSO or 10% SDS in 0.01 M HCl)
- 96-well plates
- Microplate reader

Procedure:

- Cell Seeding: Seed cells in a 96-well plate at a suitable density (e.g., 5,000-10,000 cells/well) and incubate for 24 hours.
- Compound Treatment: Prepare serial dilutions of **N-Methylacrylamide** in culture medium. Replace the existing medium with the NMA solutions and incubate for a desired period (e.g., 24, 48, or 72 hours). Include untreated control wells.
- MTT Addition: Add 10 μ L of MTT solution to each well and incubate for 2-4 hours at 37°C.
- Solubilization: Carefully remove the medium and add 100 μ L of solubilization solution to each well to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability relative to the untreated control cells. [\[14\]](#)[\[15\]](#)

Workflow for MTT Cytotoxicity Assay



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Caption: A typical workflow for an MTT-based cytotoxicity assay.

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **N-Methylacrylamide**.

- ^1H NMR: A ^1H NMR spectrum consistent with the structure of **N-Methylacrylamide** would be expected.^[13]
- ^{13}C NMR: The ^{13}C NMR spectrum will show distinct peaks for the carbonyl carbon, the vinyl carbons, and the methyl carbon.
- FTIR: The FTIR spectrum will show characteristic absorption bands for the N-H bond, C=O (amide I), and C=C bonds.
- Mass Spectrometry: Mass spectrometry can be used to confirm the molecular weight of the compound.

Conclusion

N-Methylacrylamide is a reactive monomer with applications in polymer chemistry and as a tool for studying biological processes. Its ability to form polymers with potential biomedical applications, coupled with its interaction with key metabolic enzymes, makes it a compound of significant interest to researchers. However, its toxicity necessitates careful handling and adherence to strict safety protocols. This guide provides a foundational understanding of the properties, synthesis, handling, and experimental considerations for working with **N-Methylacrylamide**. Further research into its specific mechanisms of biological action and its role in signaling pathways will continue to expand its utility in scientific research and development.

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